

Physicochemical Properties of 2-(Benzylthio)acetohydrazide: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-(Benzylthio)acetohydrazide

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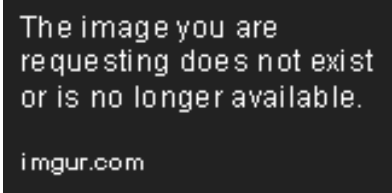
Abstract

2-(Benzylthio)acetohydrazide is a molecule of significant interest in medicinal chemistry, incorporating a thioether linkage and a hydrazide functional group, both of which are prevalent in various biologically active compounds. This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **2-(Benzylthio)acetohydrazide**. It includes a compilation of its structural and chemical data, detailed experimental protocols for its synthesis and the determination of its key physicochemical parameters, and a discussion of potential biological mechanisms of action based on related compounds. This document is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of this and similar molecules in drug discovery and development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **2-(Benzylthio)acetohydrazide** are summarized in Table 1. Due to the limited availability of direct experimental data in peer-reviewed literature, some values are predicted based on computational models and data from closely related analogs.

Table 1: Summary of Physicochemical Properties of **2-(Benzylthio)acetohydrazide**

Property	Value	Source/Method
Chemical Structure		-
Molecular Formula	C ₉ H ₁₂ N ₂ OS	[1]
Molecular Weight	196.27 g/mol	[1]
Melting Point	Not Experimentally Determined (Predicted: Solid at room temp.)	[2]
Boiling Point	Predicted: ~395 °C	Based on[3]
pKa (acidic)	Predicted: ~12.3	Based on[3]
logP (octanol/water)	Predicted: ~1.2	Based on[4]
Aqueous Solubility	Predicted: Sparingly Soluble	[5]
Appearance	Not specified (likely a solid)	-

Note: Predicted values are estimations and should be confirmed experimentally.

Experimental Protocols

This section provides detailed methodologies for the synthesis of **2-(Benzylthio)acetohydrazide** and the experimental determination of its key physicochemical properties.

Synthesis of 2-(Benzylthio)acetohydrazide

The synthesis is typically a two-step process, starting from the formation of an intermediate ester, followed by hydrazinolysis.

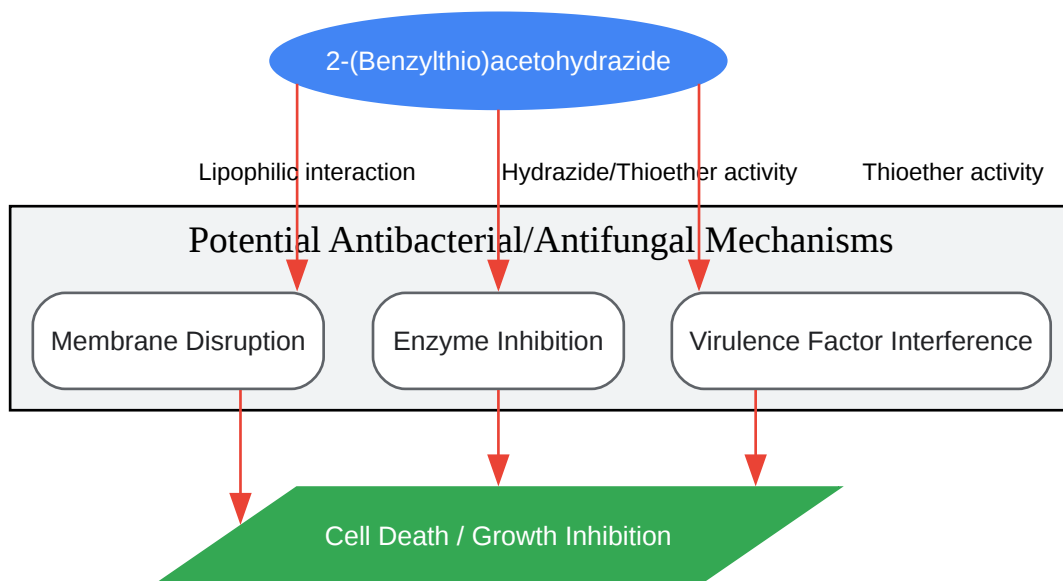
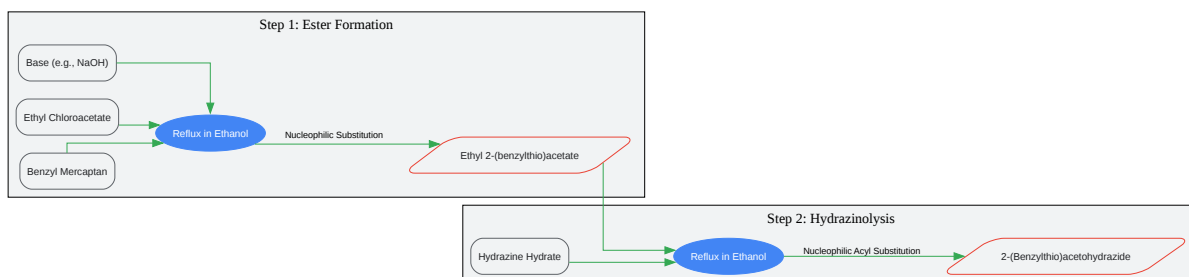
Step 1: Synthesis of Ethyl 2-(benzylthio)acetate

- Reactants: Benzyl mercaptan, ethyl chloroacetate, and a base (e.g., sodium hydroxide or potassium carbonate).
- Procedure:
 - In a round-bottom flask, dissolve benzyl mercaptan (1 equivalent) in a suitable solvent such as ethanol or toluene.[6]
 - Add a base like sodium hydroxide (1 equivalent) to the solution and stir to form the sodium thiolate salt.
 - Slowly add ethyl chloroacetate (1 equivalent) to the reaction mixture.
 - Reflux the mixture for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).[7]
 - After completion, cool the mixture, filter off any salts, and remove the solvent under reduced pressure.
 - The crude ethyl 2-(benzylthio)acetate can be purified by column chromatography.[6]

Step 2: Synthesis of **2-(Benzylthio)acetohydrazide**

- Reactants: Ethyl 2-(benzylthio)acetate and hydrazine hydrate.
- Procedure:
 - Dissolve the purified ethyl 2-(benzylthio)acetate (1 equivalent) in a suitable solvent like ethanol.[8]
 - Add an excess of hydrazine hydrate (e.g., 1.5-2 equivalents) to the solution.[8]
 - Reflux the mixture for 4-6 hours, monitoring the reaction by TLC.
 - Upon completion, cool the reaction mixture. The product, **2-(Benzylthio)acetohydrazide**, may precipitate out of the solution.

- Collect the solid product by filtration and recrystallize from a suitable solvent (e.g., ethanol) to obtain the purified product.



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